

3,3-Dimethylpentanal CAS number and molecular formula

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Compound of Interest

Compound Name: 3,3-Dimethylpentanal

Cat. No.: B2968654

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An In-depth Technical Guide to 3,3-Dimethylpentanal

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3,3-Dimethylpentanal** (CAS No: 118993-47-8), a branched aliphatic aldehyde. The document details its chemical and physical properties, spectroscopic data, synthesis methodologies, and key chemical reactions. Emphasis is placed on providing structured data for easy reference and detailed experimental protocols for its synthesis. This guide is intended to be a valuable resource for researchers and professionals in organic synthesis, medicinal chemistry, and drug development, offering foundational knowledge for the utilization of this compound as a chemical intermediate.

Chemical and Physical Properties

3,3-Dimethylpentanal is a branched-chain aldehyde with the molecular formula $C_7H_{14}O$.^[1] Its structure consists of a five-carbon pentanal backbone with two methyl groups attached to the third carbon atom.^[1]

Table 1: Physical and Chemical Properties of **3,3-Dimethylpentanal**

Property	Value	Reference
CAS Number	118993-47-8	[1]
Molecular Formula	C ₇ H ₁₄ O	[1]
Molecular Weight	114.19 g/mol	[2]
IUPAC Name	3,3-dimethylpentanal	
Monoisotopic Mass	114.104465066 Da	[2]
Topological Polar Surface Area	17.1 Å ²	[2]
Complexity	74.5	[3]
Rotatable Bond Count	3	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3,3-Dimethylpentanal**.

Table 2: Spectroscopic Data for **3,3-Dimethylpentanal**

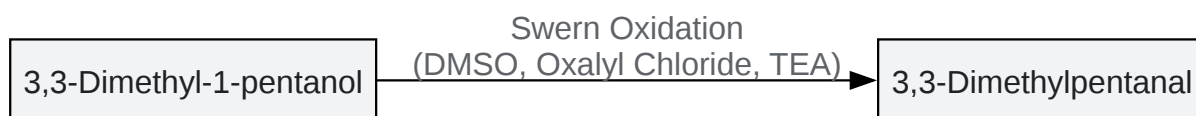
Spectroscopy	Data
¹ H NMR	Spectral data for the related compound 2,3-dimethylpentanal shows characteristic aldehyde proton signals around 9.6 ppm. For 3,3-dimethylpentanal, one would expect signals corresponding to the aldehyde proton, the methylene groups, and the methyl groups, with chemical shifts influenced by the dimethyl substitution at the C3 position.
Mass Spectrometry	The exact mass is 114.104465066 Da.[2] Fragmentation patterns would be consistent with a C7 aldehyde structure.
Infrared (IR) Spectroscopy	A strong characteristic absorption band for the carbonyl (C=O) stretching of the aldehyde group is expected around 1720-1740 cm ⁻¹ . C-H stretching and bending vibrations for the alkyl groups would also be present.

Synthesis of 3,3-Dimethylpentanal

3,3-Dimethylpentanal can be synthesized through various methods, primarily involving the oxidation of the corresponding alcohol or the hydroformylation of an alkene.

Oxidation of 3,3-Dimethylpentanol

A common and effective method for the synthesis of **3,3-Dimethylpentanal** is the oxidation of 3,3-Dimethyl-1-pentanol. The Swern oxidation is a widely used method for this transformation due to its mild reaction conditions and high yields.



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Caption: Oxidation of 3,3-Dimethyl-1-pentanol to **3,3-Dimethylpentanal**.

Experimental Protocol: Swern Oxidation of 3,3-Dimethyl-1-pentanol

This protocol is adapted from the general procedure for Swern oxidations.[\[4\]](#)

Materials:

- 3,3-Dimethyl-1-pentanol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (TEA)
- Anhydrous dichloromethane (DCM)
- Water
- Saturated brine solution
- Anhydrous sodium sulfate or magnesium sulfate

Equipment:

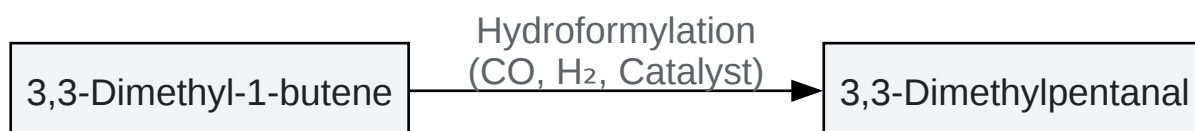
- Three-neck round-bottom flask with a magnetic stirrer and thermometer
- Dropping funnels
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)
- Standard glassware for extraction and purification
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried three-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve oxalyl chloride in anhydrous dichloromethane. Cool the solution to -78 °C using a dry ice/acetone bath.
- **Activation of DMSO:** Slowly add a solution of dimethyl sulfoxide (DMSO) in anhydrous dichloromethane to the oxalyl chloride solution via a dropping funnel, ensuring the internal temperature is maintained at -78 °C. Stir the mixture for 15 minutes. Gas evolution (CO and CO₂) will be observed.[4]
- **Addition of Alcohol:** Prepare a solution of 3,3-Dimethyl-1-pentanol in anhydrous dichloromethane. Add this solution dropwise to the reaction mixture, maintaining the temperature at -78 °C. Stir the resulting mixture for 45 minutes at this temperature.[4]
- **Quenching:** Add triethylamine (TEA) dropwise to the reaction mixture. A thick white precipitate will form. Allow the reaction mixture to warm to room temperature and stir for 1-2 hours.[4]
- **Work-up:** Quench the reaction by adding water. Separate the organic layer and wash it sequentially with water and saturated brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.[4]
- **Purification:** Filter off the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator. The crude **3,3-Dimethylpentanal** can be purified by distillation or flash column chromatography on silica gel.

Hydroformylation of 3,3-Dimethyl-1-butene

Hydroformylation, also known as the oxo process, is an important industrial method for producing aldehydes from alkenes.[5] In this reaction, carbon monoxide and hydrogen are added across the double bond of an alkene in the presence of a transition metal catalyst, typically rhodium or cobalt.[5]



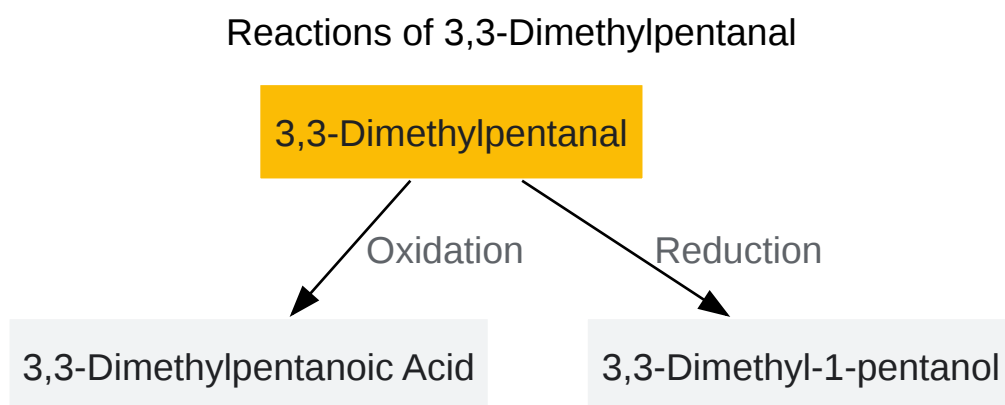
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Caption: Synthesis of **3,3-Dimethylpentanal** via hydroformylation.

The reaction typically proceeds under elevated temperature and pressure. The choice of catalyst and ligands can influence the regioselectivity of the reaction, favoring the formation of either the linear (n) or branched (iso) aldehyde. For 3,3-dimethyl-1-butene, hydroformylation will primarily yield **3,3-dimethylpentanal** and its isomer, 4,4-dimethylpentanal.

Key Reactions of 3,3-Dimethylpentanal

The aldehyde functional group in **3,3-Dimethylpentanal** is highly reactive and can undergo a variety of chemical transformations.



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Caption: Key reactions of **3,3-Dimethylpentanal**.

Oxidation

3,3-Dimethylpentanal can be oxidized to the corresponding carboxylic acid, 3,3-dimethylpentanoic acid. This transformation is typically achieved using strong oxidizing agents.

Table 3: Oxidation of **3,3-Dimethylpentanal**

Reagent	Product
Potassium permanganate (KMnO ₄)	3,3-Dimethylpentanoic acid
Chromium trioxide (CrO ₃)	3,3-Dimethylpentanoic acid

Reduction

The aldehyde group can be readily reduced to a primary alcohol.

Table 4: Reduction of **3,3-Dimethylpentanal**

Reagent	Product
Sodium borohydride (NaBH ₄)	3,3-Dimethyl-1-pentanol
Lithium aluminum hydride (LiAlH ₄)	3,3-Dimethyl-1-pentanol

Applications in Drug Development

While specific signaling pathways directly involving **3,3-Dimethylpentanal** are not extensively documented in publicly available literature, its role as a versatile intermediate in organic synthesis makes it a valuable building block in drug discovery and development. Aldehydes are precursors to a wide range of functional groups and molecular scaffolds found in pharmaceutically active compounds. Derivatives of related aldehydes have shown potential biological activities, suggesting that derivatives of **3,3-Dimethylpentanal** could also be of interest for biological screening.

Safety and Handling

Detailed safety information for **3,3-Dimethylpentanal** is not widely available. However, as with other volatile aldehydes, it should be handled with appropriate precautions in a well-ventilated fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. Aldehydes are generally considered to be irritants to the skin, eyes, and respiratory tract.

Conclusion

3,3-Dimethylpentanal is a valuable chemical intermediate with well-defined properties and synthetic routes. This technical guide provides essential data and protocols to support its use in research and development. The ability to synthesize this compound through reliable methods like Swern oxidation and its reactivity to form other functional groups underscore its potential in the synthesis of more complex molecules for various applications, including the development of new therapeutic agents. Further research into the biological activities of its derivatives is warranted.

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References

- 1. 3,3-Dimethylpentanal | 118993-47-8 | Benchchem [benchchem.com]
- 2. 3,3-Dimethylpentanal | C₇H₁₄O | CID 3724921 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. benchchem.com [benchchem.com]
- 5. mt.com [mt.com]
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